

# CysHHC10: A Technical Overview of a Synthetic Antimicrobial Peptide

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## Compound of Interest

Compound Name: CysHHC10

Cat. No.: B15144697

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## Introduction

**CysHHC10** is a synthetic antimicrobial peptide (AMP) that has demonstrated significant efficacy against a range of both Gram-positive and Gram-negative bacteria. This document provides a comprehensive overview of its sequence, structural properties, and functional characteristics, with a focus on its potential applications in combating drug-resistant infections. It is important to note that **CysHHC10** is a synthetically designed peptide and not a naturally occurring protein.

## Sequence and Physicochemical Properties

The primary amino acid sequence of **CysHHC10** is fundamental to its antimicrobial activity. The sequence and key properties are summarized below.

Property	Value
Sequence	CKRWWKWIRW-NH <sub>2</sub>
CAS Number	1408311-03-4 <a href="#">[1]</a>

The sequence is rich in tryptophan (W) and arginine (R) residues, a common feature in antimicrobial peptides that contributes to their interaction with and disruption of bacterial

membranes. The C-terminal amidation (-NH<sub>2</sub>) is a common modification in synthetic peptides to increase stability by protecting against carboxypeptidases.

## Antimicrobial Activity

**CysHHC10** exhibits potent antimicrobial activity against various bacterial strains. The minimum inhibitory concentration (MIC) values, which represent the lowest concentration of the peptide that inhibits the visible growth of a microorganism, are presented in the table below.

Bacterial Strain	Type	MIC (μM)
Escherichia coli	Gram-negative	10.1 <sup>[1]</sup>
Pseudomonas aeruginosa	Gram-negative	20.2 <sup>[1]</sup>
Staphylococcus aureus	Gram-positive	2.5 <sup>[1]</sup>
Staphylococcus epidermidis	Gram-positive	1.3 <sup>[1]</sup>

## Mechanism of Action

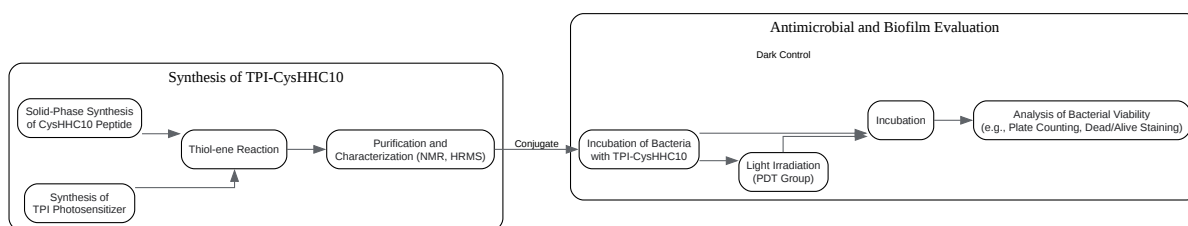
The proposed mechanism of action for **CysHHC10** involves its ability to interact with and disrupt bacterial membranes. This is a hallmark of many antimicrobial peptides. The cationic nature of the peptide, due to the arginine residues, facilitates its initial electrostatic interaction with the negatively charged components of bacterial membranes, such as lipopolysaccharides (LPS) in Gram-negative bacteria and teichoic acids in Gram-positive bacteria. The hydrophobic tryptophan residues are then thought to insert into the lipid bilayer, leading to membrane permeabilization, leakage of cellular contents, and ultimately, cell death.

## Application in Photodynamic Therapy: The TPI-CysHHC10 Conjugate

A significant application of **CysHHC10** is its use in photodynamic therapy (PDT) when conjugated with a photosensitizer. One such conjugate, TPI-**CysHHC10**, combines the antimicrobial properties of the peptide with the ability of the photosensitizer (TPI) to generate reactive oxygen species (ROS) upon light irradiation.

## Experimental Workflow for TPI-CysHHC10 Synthesis and Evaluation

The synthesis and evaluation of the TPI-**CysHHC10** conjugate involve a multi-step process.

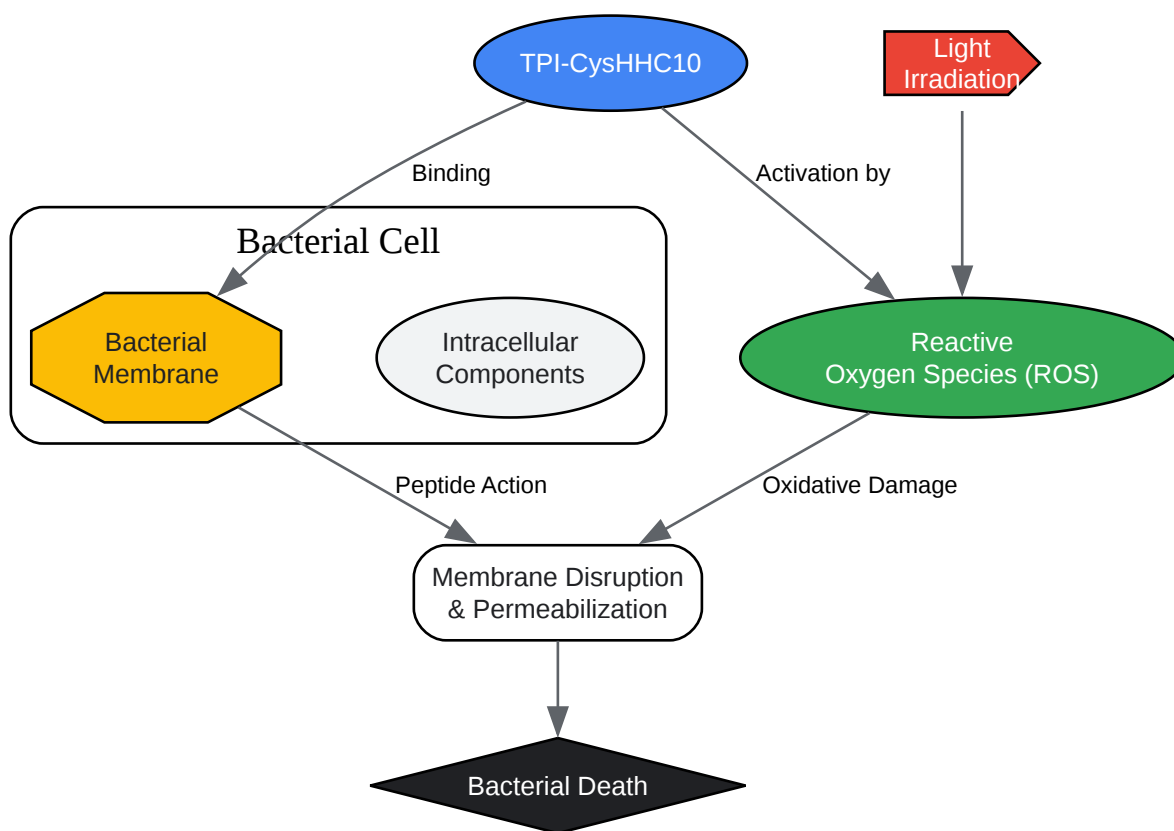


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Caption: Experimental workflow for the synthesis and evaluation of the TPI-**CysHHC10** conjugate.

## Proposed Mechanism of TPI-CysHHC10 in Photodynamic Therapy

The enhanced antimicrobial effect of TPI-**CysHHC10** in the presence of light is attributed to a dual-action mechanism.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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